

Essential Safety and Handling Protocols for Velagliflozin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Velagliflozin

Cat. No.: B1683480

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **Velagliflozin** in a laboratory setting. Adherence to these procedural guidelines is critical to ensure the safety of all personnel and the integrity of research activities.

Hazard Identification and Toxicity

Velagliflozin is an orally available sodium-glucose cotransporter 2 (SGLT2) inhibitor.[1] While specific occupational exposure limits have not been established, the available safety data indicates that **Velagliflozin** L-proline H2O is moderately toxic upon single ingestion.[2] The primary hazards identified are serious eye irritation and potential skin irritation upon prolonged contact.[2][3]

Toxicity Data for Velagliflozin L-proline H2O

Route of Exposure	Toxicity Value
Acute Oral Toxicity (Mouse, male and female)	ALD: 1,000 - 2,000 mg/kg

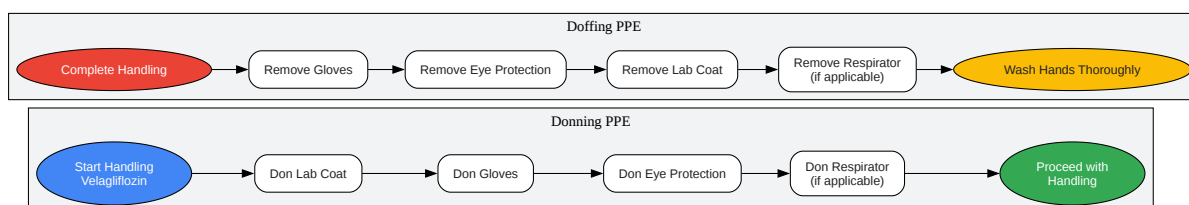
ALD (Approximate Lethal Dose)

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Velagliflozin** in solid (powder) or liquid form.

- Hand Protection: Wear protective gloves. Nitrile gloves are recommended.
- Eye and Face Protection: Use safety goggles with side-shields or a face shield to prevent eye contact.^{[2][4]}
- Skin and Body Protection: A lab coat or impervious clothing should be worn to prevent skin contact.^[4]
- Respiratory Protection: In situations where dust or aerosols may be generated, use a NIOSH-approved respirator.^[4]

Workflow for Donning and Doffing PPE



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Caption: Workflow for donning and doffing Personal Protective Equipment when handling **Velagliflozin**.

Operational Plan for Safe Handling

1. Engineering Controls:

- Always handle **Velagliflozin** in a well-ventilated area.[3][4]
- Use of a chemical fume hood is recommended, especially when handling the powdered form, to avoid inhalation and the formation of dust or aerosols.[3][4]
- Ensure an eye-wash station and safety shower are readily accessible.[3][4]

2. Handling Procedures:

- Avoid contact with eyes and skin.[3][4]
- Wash hands thoroughly after handling the compound.[5][6][7][8]
- Keep containers tightly closed when not in use.[2]
- Take precautionary measures against static discharge.[2]

3. First Aid Measures:

- Eye Contact: Immediately rinse cautiously with water for several minutes.[2] If contact lenses are present, remove them if easy to do and continue rinsing.[2] If eye irritation persists, seek medical advice.[2]
- Skin Contact: Take off immediately all contaminated clothing.[2] Rinse skin with water or shower.[2]
- Inhalation: Move the person to fresh air.
- Ingestion: Accidental ingestion may lead to transient effects such as increased renal glucose excretion, increased urine volume, and potentially, reduced blood glucose concentration.[5][7] Rinse mouth with water and seek medical advice immediately.[3][5] Do NOT induce vomiting.[3]

Disposal Plan

- Dispose of unused **Velagliflozin** and any contaminated materials in accordance with local, state, and federal regulations for chemical waste.

- Do not dispose of the material down the drain or in household waste.[5]
- Use approved waste disposal plants for the disposal of contents and containers.[2]

By adhering to these safety protocols, researchers can minimize risks and ensure a safe laboratory environment when working with **Velagliflozin**. For further details, always refer to the specific Safety Data Sheet (SDS) provided by the supplier.

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